

Basic Blue 99: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Basic blue 99

Cat. No.: B008370

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An In-depth Guide for Researchers and Drug Development Professionals

Basic Blue 99, also known by its Colour Index designation C.I. 56059, is a synthetic, water-soluble cationic dye belonging to the naphthoquinoneimine class.^{[1][2]} It appears as a dark blue to black, odorless powder and is primarily utilized as a direct, non-oxidative colorant in semi-permanent hair dye formulations.^{[2][3][4]} Its mechanism of action relies on the electrostatic interaction between the cationic dye molecule and anionic sites on the keratin protein of the hair shaft, allowing it to be deposited onto the hair fiber without a chemical developer.^[2] Beyond cosmetics, it also finds limited use in histological and biological staining.^[5] This technical guide provides a detailed overview of its chemical structure, properties, synthesis, mechanism of action, and toxicological profile.

Chemical and Physical Properties

Basic Blue 99 is characterized by a complex molecular structure and a set of physicochemical properties that dictate its application and stability. The dye's high affinity for materials like hair is attributed to its chemical nature.^[5]

Identification and Structure

The primary component of **Basic Blue 99** is identified as 3-[(4-amino-6-bromo-5,8-dihydro-1-hydroxy-8-imino-5-oxo-2-naphthalenyl)amino]-N,N,N-trimethylbenzenaminium chloride.^{[2][6]} However, commercial **Basic Blue 99** is not a pure substance but a complex mixture. Analysis has shown that it can be composed of 23 to 40 different substances, including several isomers

and subsidiary colors.[1][7] The chromophore component, which constitutes about 70% of the mixture, is predominantly composed of three isomers where the bromo group's position varies.[3] This significant batch-to-batch variability in composition is a critical factor in its safety assessment.[1][7][8]

The structure's key features include a naphthoquinoneimine core, which is responsible for its color, and a quaternary ammonium group that enhances its solubility in water and facilitates its binding to hair fibers.[2]

Table 1: Chemical Identifiers for **Basic Blue 99**

Identifier	Value	Reference(s)
CAS Number	68123-13-7	[6][7]
EC Number	268-544-3	[4]
IUPAC Name	[3-[(4,8-diamino-6-bromo-5-hydroxy-1-oxonaphthalen-2-ylidene)amino]phenyl]-trimethylazanium;chloride	[2][5]
Molecular Formula	C ₁₉ H ₂₀ BrClN ₄ O ₂	[2][5][6]
Synonyms	C.I. 56059, Arianor Steel Blue, Jarocol Steel Blue	[3][4]

Physicochemical Data

The physical and chemical properties of **Basic Blue 99** are summarized below. The dye is soluble in water and ethanol but only slightly soluble in isopropyl alcohol at elevated temperatures.[3][5] Its hydrophilic character is indicated by a negative Log Kow value.[3]

Table 2: Physicochemical Properties of **Basic Blue 99**

Property	Value	Reference(s)
Molecular Weight	451.7 g/mol	[2][5][9]
Physical Form	Dark blue/black powder or granules	[1][3][4]
Melting Point	300–320 °C	[3]
Boiling Point (Est.)	724.99 °C	[3]
Water Solubility	Soluble	[1][5][10]
Log Kow (Est.)	-0.88 to -4.258	[3][10]
UV-Vis λ_{max}	270, 577, 619 nm	[3]

Synthesis and Composition

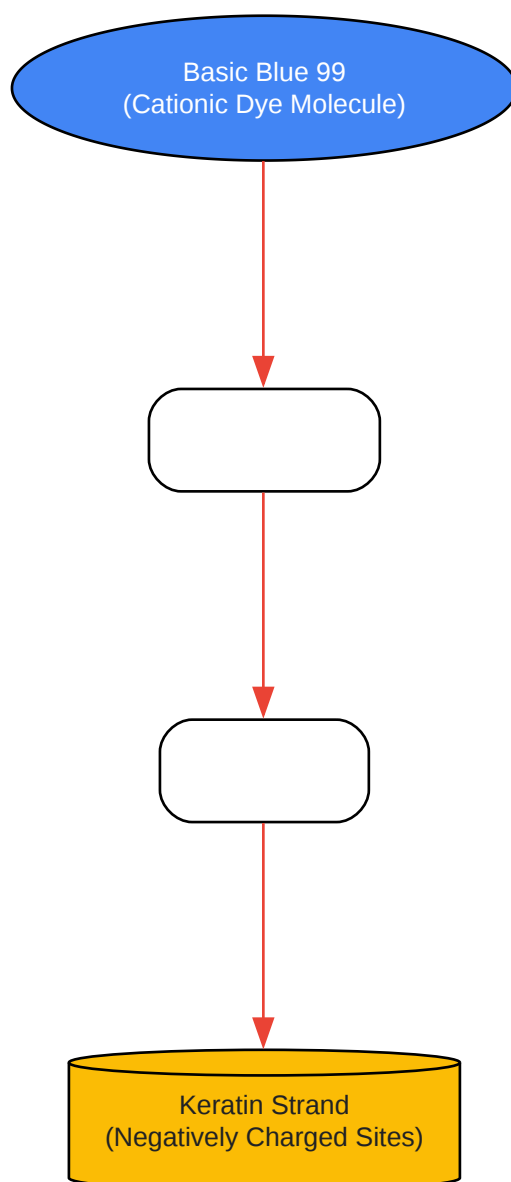
The synthesis of **Basic Blue 99** involves a multi-step chemical process. The general route includes the bromination of specific aromatic amines to introduce bromine substituents, followed by a quaternization step with trimethylamine to form the final quaternary ammonium compound.[1][2] The process requires control of reaction parameters such as temperature and pH to optimize yield and purity.[2] The final product is often purified by crystallization or chromatography.[2]

A significant challenge associated with **Basic Blue 99** is its variable composition. Commercial preparations typically contain 60-70% active dye chromophores.[3][11] The remainder consists of substances like sucrose (approx. 20-26%), inorganic salts such as ZnCl_2 and NaCl (approx. 7-12%), and water (approx. 2-4%).[3][11] This compositional variability has led regulatory bodies like the European Commission's Scientific Committee on Consumer Safety (SCCS) to state that the safety of **Basic Blue 99** cannot be conclusively evaluated due to the lack of a consistent, well-defined specification across different batches.[7][8]

Mechanism of Action in Hair Dyeing

Basic Blue 99 functions as a direct dye, meaning it imparts color without the need for an oxidative chemical reaction (e.g., with hydrogen peroxide) on the hair.[2] The dyeing process is primarily a physical phenomenon governed by electrostatic interactions.

- Adsorption: The hair surface, especially when slightly damaged, carries a net negative charge. The **Basic Blue 99** molecule possesses a permanent positive charge on its quaternary ammonium group.^[2] This leads to a strong electrostatic attraction, causing the dye molecules to adsorb onto the hair shaft.^[2]
- Penetration: Due to their relatively low molecular weight, the dye molecules can penetrate the outer cuticle layer of the hair, allowing for a semi-permanent effect that can withstand several shampoos.^[2]^[12]
- Color Fixation: The ionic bonds formed between the cationic dye and the anionic sites within the hair's keratin structure fix the color to the fiber.^[2] The final shade depends on the dye's concentration, the initial hair color, and the presence of other dyes in the formulation.^[12] The optimal pH for this dyeing process is typically between 9 and 10.^[1]



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Mechanism of semi-permanent hair dyeing with **Basic Blue 99**.

Experimental Protocols and Safety Assessment

Detailed experimental protocols for the synthesis or specific applications of **Basic Blue 99** are not readily available in public literature, likely due to their proprietary nature. However, toxicological studies have been conducted to assess its safety, following standardized methodologies.

General Protocol for Dermal Sensitization (Patch Test)

As a "coal tar" hair dye, products containing **Basic Blue 99** are required to provide instructions for a skin irritation patch test for individual users.[\[11\]](#)[\[13\]](#)

- Preparation: A small amount of the hair dye product as prepared for use is applied to a small area of clean skin, typically behind the ear or on the inner elbow.
- Application: The test area is left undisturbed and uncovered for 24-48 hours.[\[11\]](#)[\[13\]](#)
- Observation: The area is monitored for any signs of irritation, such as redness, swelling, itching, or burning.
- Evaluation: If any reaction occurs, the individual is advised not to use the product. The absence of a reaction suggests no immediate hypersensitivity.[\[11\]](#)

A modified repeated-insult patch test (RIPT) on human volunteers showed no reaction to **Basic Blue 99** after a 1-hour occlusive challenge.[\[11\]](#)[\[13\]](#) However, case reports have documented positive patch test results in some individuals.[\[11\]](#)[\[12\]](#)

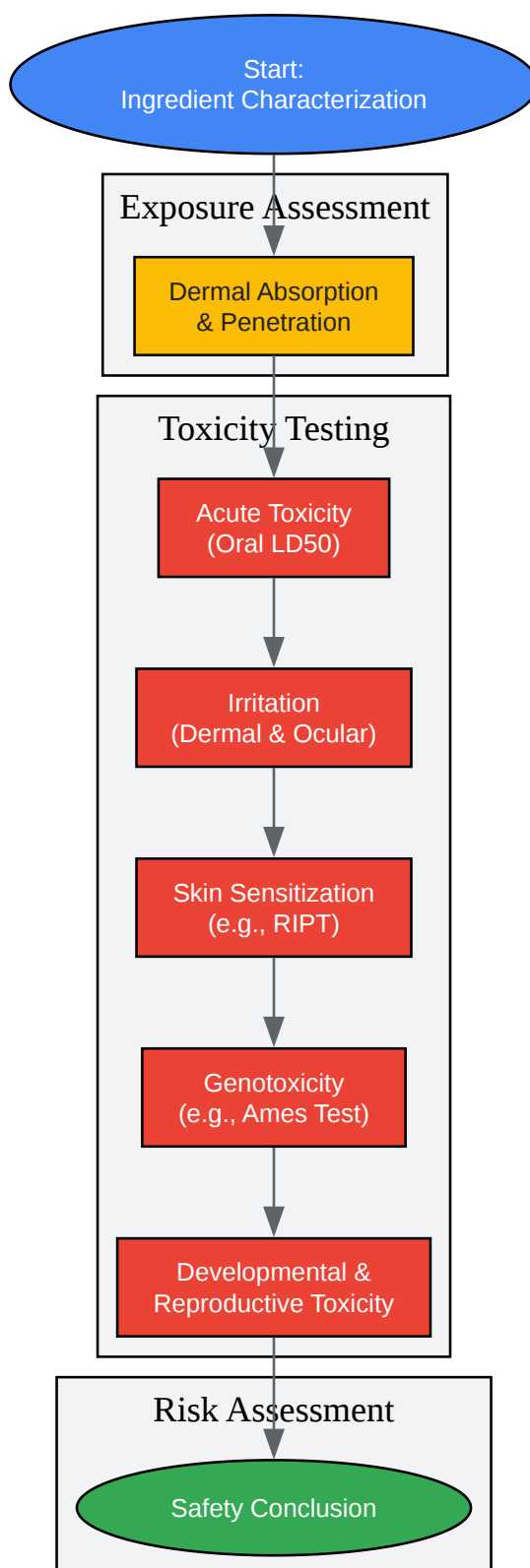
Toxicological Data Summary

Extensive safety testing has been performed on **Basic Blue 99**. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that it is safe as a hair dye ingredient at its reported use concentrations (up to 2%).[\[3\]](#)[\[12\]](#)

Table 3: Summary of Toxicological Data for **Basic Blue 99**

Endpoint	Species	Result	Reference(s)
Acute Oral Toxicity (LD ₅₀)	Rat	>1.0 - 2.0 g/kg	[3][11][13]
Mouse	2.7 g/kg	[3][11][13]	
Dermal Irritation	Rabbit	Minimal irritation	[11][12][13]
Ocular Irritation	Rabbit	No irritation (some discoloration noted)	[11][12][13]
Dermal Absorption	Rat, Human	Low	[11][12][13]
Dermal Sensitization	Guinea Pig, Mouse	Sensitizer in DMSO vehicle, not in water	[11][12][13]
Mutagenicity (Ames Test)	<i>S. typhimurium</i>	Weak mutagen (with and without activation)	[11][12][13]
Mutagenicity (Mammalian Cells)	-	Non-mutagenic	[11][12][13]
Developmental Toxicity	Rat	No developmental toxicity	[11][12][13]

The workflow for safety assessment of a cosmetic ingredient like **Basic Blue 99** typically follows a tiered approach, starting with physicochemical characterization and proceeding through various toxicological endpoints.



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Generalized workflow for the safety assessment of a cosmetic dye.

Conclusion

Basic Blue 99 is a widely used semi-permanent hair colorant with a well-characterized, albeit complex and variable, chemical identity. Its function as a direct dye is based on the straightforward principle of electrostatic attraction. While toxicological data supports its safety for use in hair dye formulations at current concentrations, the significant batch-to-batch variability in its composition remains a point of concern for regulatory bodies and requires careful management by manufacturers to ensure product consistency and safety. For researchers, the primary challenges lie in the complex isomeric nature of the commercial product, which complicates detailed analysis and the development of standardized experimental protocols.

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